

Jbi-802 dose-response curve analysis and interpretation

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Compound of Interest

Compound Name: Jbi-802

Cat. No.: B16328611

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JBI-802 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information for conducting experiments with **JBI-802**, a first-in-class dual inhibitor of Lysine-specific demethylase 1 (LSD1) and Histone deacetylase 6 (HDAC6).

Dose-Response Analysis and Interpretation

JBI-802 is a potent epigenetic modulator targeting the CoREST (Co-repressor of Repressor Element-1 Silencing Transcription) complex.^[1] Its dual inhibitory action on LSD1 and HDAC6 leads to anti-proliferative effects in a variety of cancer models.^[2]

In Vitro Potency and Efficacy

JBI-802 demonstrates nanomolar potency against its targets and significant anti-proliferative activity across a range of cancer cell lines.

Target/Assay	IC50/EC50	Cell Lines	Notes
Enzymatic Inhibition			
LSD1	50 nM	N/A	TR-FRET assay was utilized to determine in vitro LSD1 potency.[3]
HDAC6	11 nM	N/A	Fluorescence-based HDAC activity assay was performed.[3]
HDAC8	98 nM	N/A	Demonstrates selectivity against other HDAC isoforms. [3]
Anti-Proliferative Activity			
Hematological Cancers	0.01 - 0.3 μ M	Select AML, CLL, and multiple myeloma cell lines.	Assessed via Alamar blue cytotoxicity assay.[4]
HEL 92.1.7 (Erythroleukemia)	0.049 μ M	Human erythroleukemia cell line.	Cell growth inhibition was measured at day 6.[1]
Solid Tumors	Not specified	SCLC and sarcoma cell lines showed sensitivity.	Anti-proliferative activity was observed. [2]

In Vivo Efficacy

Preclinical studies in xenograft models have established the in vivo dose-dependent efficacy of **JB1-802**.

Animal Model	ED50	Dosing Schedule	Key Findings
HEL92.1.7 Xenograft	~6.25 mg/kg	BID (twice daily)	Oral administration resulted in significant tumor growth inhibition.[5]
CMK-1 (Leukemia) Xenograft	Not specified	Not specified	Strong tumor growth inhibition was observed.[5]
Z-138 (Lymphoma) Xenograft	Not specified	Not specified	Strong tumor growth inhibition was noted. [5]

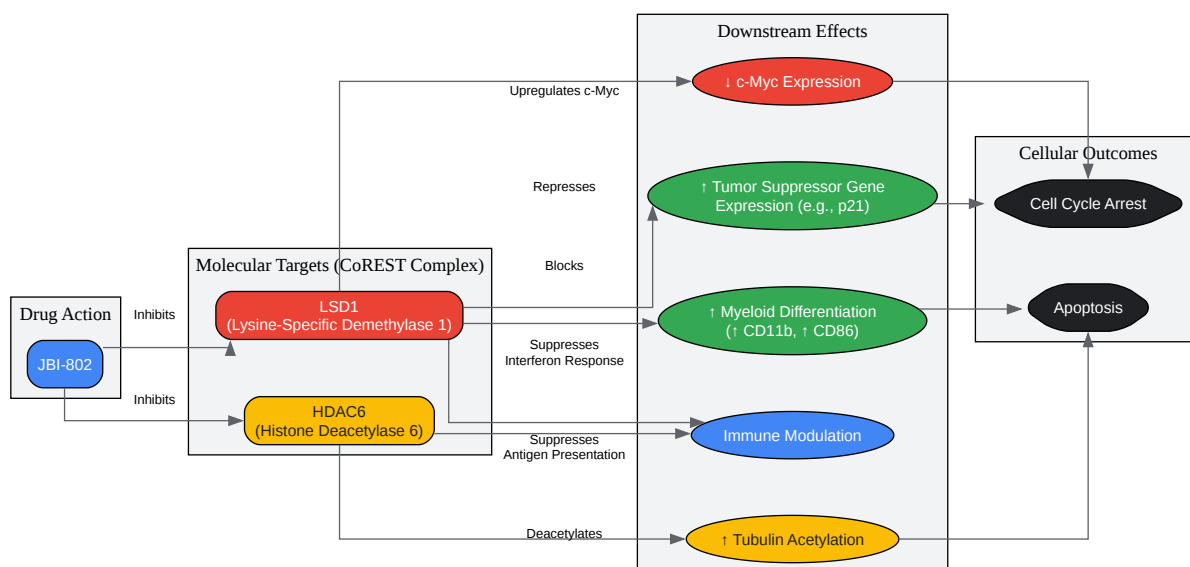
Clinical Dose and Response

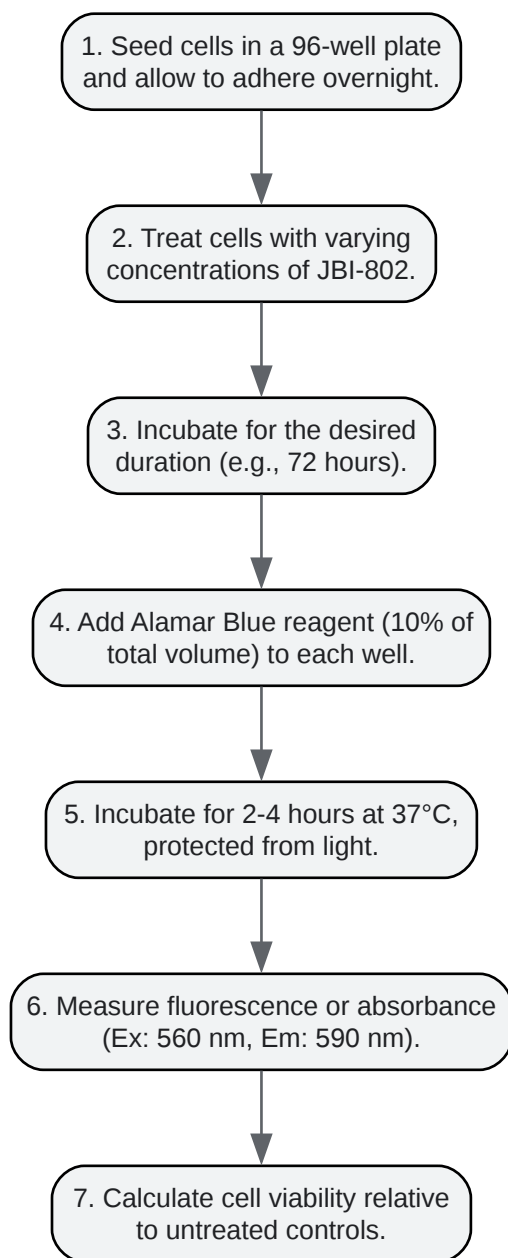
In a Phase I clinical trial (NCT05268666), **JBI-802** was administered to patients with advanced solid tumors.

Dose Level	Patient Population	Key Observations
10 mg (starting dose)	Advanced solid tumors	Dose-proportional increase in exposure.[6]
10 mg	Immunotherapy-refractory NSCLC	Anti-tumor activity observed, including a 39% decrease in a target lung lesion in one patient and over 50% shrinkage of liver metastasis in another.[7]
Higher doses	Advanced solid tumors	Dose-dependent, reversible decrease in platelets (thrombocytopenia) was the primary adverse event above grade 1, indicating on-target LSD1 inhibition.[6]

Signaling Pathway and Mechanism of Action

JB1-802 exerts its anti-tumor effects by simultaneously inhibiting LSD1 and HDAC6, key components of the CoREST transcriptional repressor complex. This dual inhibition leads to the reactivation of aberrantly silenced tumor suppressor genes and modulation of immune responses.





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